

## Health and safety considerations for handling 1bromoethyl acetate

Author: BenchChem Technical Support Team. Date: December 2025



# Health and Safety Guide for 1-Bromoethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling **1-bromoethyl acetate** (CAS No. 40258-78-4). The information is intended to support risk assessments and the implementation of safe laboratory practices.

## **Chemical Identification and Properties**

**1-Bromoethyl acetate** is a haloalkyl ester utilized in chemical synthesis, including as an intermediate in the preparation of antibiotics like Cefuroxime axetil.[1]



Property	Value	Source
Molecular Formula	C4H7BrO2	[2][3]
Molecular Weight	167.00 g/mol	[3]
CAS Number	40258-78-4	[1][2][3][4]
Appearance	Liquid	
Density	1.496 g/cm <sup>3</sup>	[2]
Synonyms	1-Acetoxy Ethyl Bromide, 1- Bromoethylacetate	[2]

### **Hazard Identification and Classification**

**1-Bromoethyl acetate** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source:[3]

Signal Word: Warning[3]

Hazard Pictograms:

Flame



Irritant

## **Toxicological Information**

While specific quantitative toxicity data such as LD50 or LC50 values for **1-bromoethyl acetate** are not readily available in the provided search results, the hazard classification indicates significant health risks upon exposure. It is also identified as a lachrymator, a substance that causes tearing.[5] The closely related compound, ethyl bromoacetate, is known to be highly toxic and may be fatal if inhaled.[6]

## **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of **1-bromoethyl acetate** were not found in the initial search. For a comprehensive safety evaluation, the following standard OECD guidelines for chemical testing should be considered:

- Acute Oral Toxicity: OECD Guideline 423
- Acute Dermal Toxicity: OECD Guideline 402
- Acute Inhalation Toxicity: OECD Guideline 403
- Skin Irritation/Corrosion: OECD Guideline 404
- Eye Irritation/Corrosion: OECD Guideline 405

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure risks.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood. [2][5]
- Avoid contact with skin and eyes.[2][4]
- Wear suitable protective clothing.[2]
- Avoid the formation of dust and aerosols.[2][4]



- Use non-sparking tools and take precautionary measures against static discharge.[2][5]
- Wash hands thoroughly after handling.[4][5]
- Do not eat, drink, or smoke when using this product.[5]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5]
- Keep away from heat, sparks, and open flames.
- Store locked up.[5]
- Store apart from incompatible materials such as acids, bases, and reducing agents.[2][5]

# **Exposure Controls and Personal Protective Equipment (PPE)**

Engineering controls and personal protective equipment are essential to prevent exposure.



Control Parameter	Recommendation
Engineering Controls	* Ensure adequate ventilation.[2][5] * Use of a chemical fume hood is recommended.[5] * Eyewash stations and safety showers should be readily accessible.[5][7]
Eye/Face Protection	* Wear tightly fitting safety goggles with side- shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] * A face shield may also be necessary.[4]
Skin Protection	* Handle with gloves that have been inspected prior to use.[2][4] * Wear fire/flame resistant and impervious clothing.[2]
Respiratory Protection	* If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., Type A for organic gases and vapors).[2][5]

## **First Aid Measures**

In the event of exposure, immediate medical attention is required.[5]



Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2]
Skin Contact	Take off contaminated clothing immediately.  Wash off with soap and plenty of water. Consult a doctor.[2][4]
Eye Contact	Rinse with pure water for at least 15 minutes.  Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting.  Never give anything by mouth to an unconscious person. Call a doctor or Poison  Control Center immediately.[2]

## Firefighting and Accidental Release Measures

#### Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
   [5]
- Specific Hazards: Flammable liquid and vapor.[3] Containers may explode when heated.[5]
   Vapors may form explosive mixtures with air and travel to a source of ignition and flash back.
   [5] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen bromide.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][5]

#### Accidental Release:



- Personal Precautions: Evacuate personnel to a safe area.[2] Ensure adequate ventilation.[2]
   Avoid breathing vapors, mist, or gas.[2] Use personal protective equipment.[2] Remove all sources of ignition.[2][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleanup: Use a non-combustible absorbent material to soak up the spill
  and place it in a suitable, closed container for disposal.[8][9] Use spark-proof tools and
  explosion-proof equipment.[2][5]

## **Stability and Reactivity**

- Reactivity: A significant amount of heat and gas was generated upon the addition of methanol to 1-acetoxyethyl bromide at 25°C.[3]
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Acids, bases, and reducing agents.[5]
- Hazardous Decomposition Products: When heated to decomposition, it may emit highly toxic fumes of hydrogen bromide.[10]

## **Disposal Considerations**

Dispose of this material and its container at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Do not discharge into sewer systems.[2] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.[2]

## **Visualizations**



# Preparation Don PPE Prepare Work Area In fume hood Handling Chemical Handling Post-Handling Cleanup and Storage Decontaminate Store Chemical

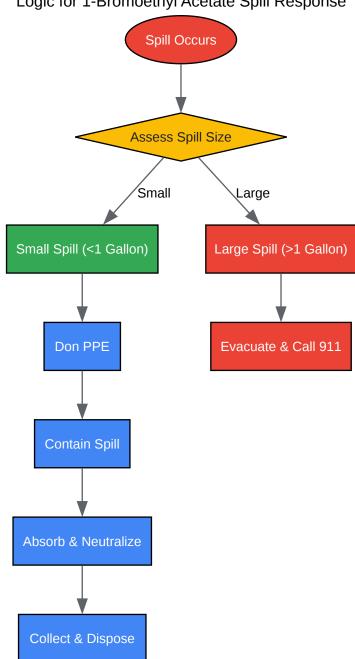
#### Workflow for Handling 1-Bromoethyl Acetate

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Dispose of Waste

Caption: A general workflow for the safe handling of 1-bromoethyl acetate.





Logic for 1-Bromoethyl Acetate Spill Response

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Caption: Decision-making process for responding to a 1-bromoethyl acetate spill.



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- To cite this document: BenchChem. [Health and safety considerations for handling 1-bromoethyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138604#health-and-safety-considerations-for-handling-1-bromoethyl-acetate]

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